

performance comparison in oxidative desulfurization of different catalysts

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Compound Focus: 3-Formylsalicylic acid

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Performance Comparison of ODS Catalysts

Catalyst System	Optimal Temperature (°C)	Oxidant/Sulfur (O/S) Molar Ratio	Reaction Time (min)	Sulfur Removal Efficiency	Key Experimental Conditions
ZnO-Zn-MOF/BNC [1]	70	8	60	98.5% (from 1200 ppm)	Catalyst: 200 mg; Extractant/Oil: 1.5:1; Oxidant: H2O2 [1]
Acetic Acid/H2O2 (Industrial Sim.) [2]	80	Not Specified	Not Specified	~98% (from 3.5 wt% to <0.5 wt%)	Pressure: <5 bar [2]
Formic Acid/H2O2 (for Base Oil) [3]	58	7.35	150	60% (from 10,000 ppm)	Acid/Sulfur: 58.5; Stirring: 1250 rpm; 3 extraction stages [3]

The data shows that the **ZnO-Zn-MOF/BNC nanocomposite achieves excellent desulfurization performance under mild conditions** [1]. The industrial-scale process using acetic acid also demonstrates high efficiency, albeit at a slightly higher temperature and involving pressure [2]. The formic acid system, while effective for heavy base oil, requires a longer reaction time and multiple extraction steps to achieve a moderate level of sulfur removal [3].

Detailed Experimental Protocols

Here are the methodologies for the key experiments cited in the comparison table.

Protocol 1: Synthesis and Testing of ZnO-Zn-MOF/BNC Nanocomposite [1]

- **Catalyst Synthesis:** The ZnO-Zn-MOF/BNC was synthesized via a green one-pot solvothermal route. Bacterial Nanocellulose (BNC) sheets, pre-treated with NaOH, were immersed in a solution of zinc nitrate hexahydrate in ethanol. A solution of terephthalic acid (H₂BDC) and triethylamine in ethanol was then added under sonication to grow the metal-organic framework on the BNC nanofibers [1].
- **ODS Procedure:** The ODS of real diesel fuel (1200 ppm sulfur) was performed in a batch system. The typical reaction mixture included the catalyst, diesel fuel, and hydrogen peroxide as an oxidant. After the oxidation reaction, the polar sulfones and sulfoxides were separated from the treated fuel using an extractant (e.g., acetonitrile) in a specified solvent-to-oil ratio [1].
- **Analysis:** The catalysts were characterized using XRD, FTIR, SEM, TEM, and EDX. The sulfur content before and after the reaction was measured to calculate the removal efficiency [1].

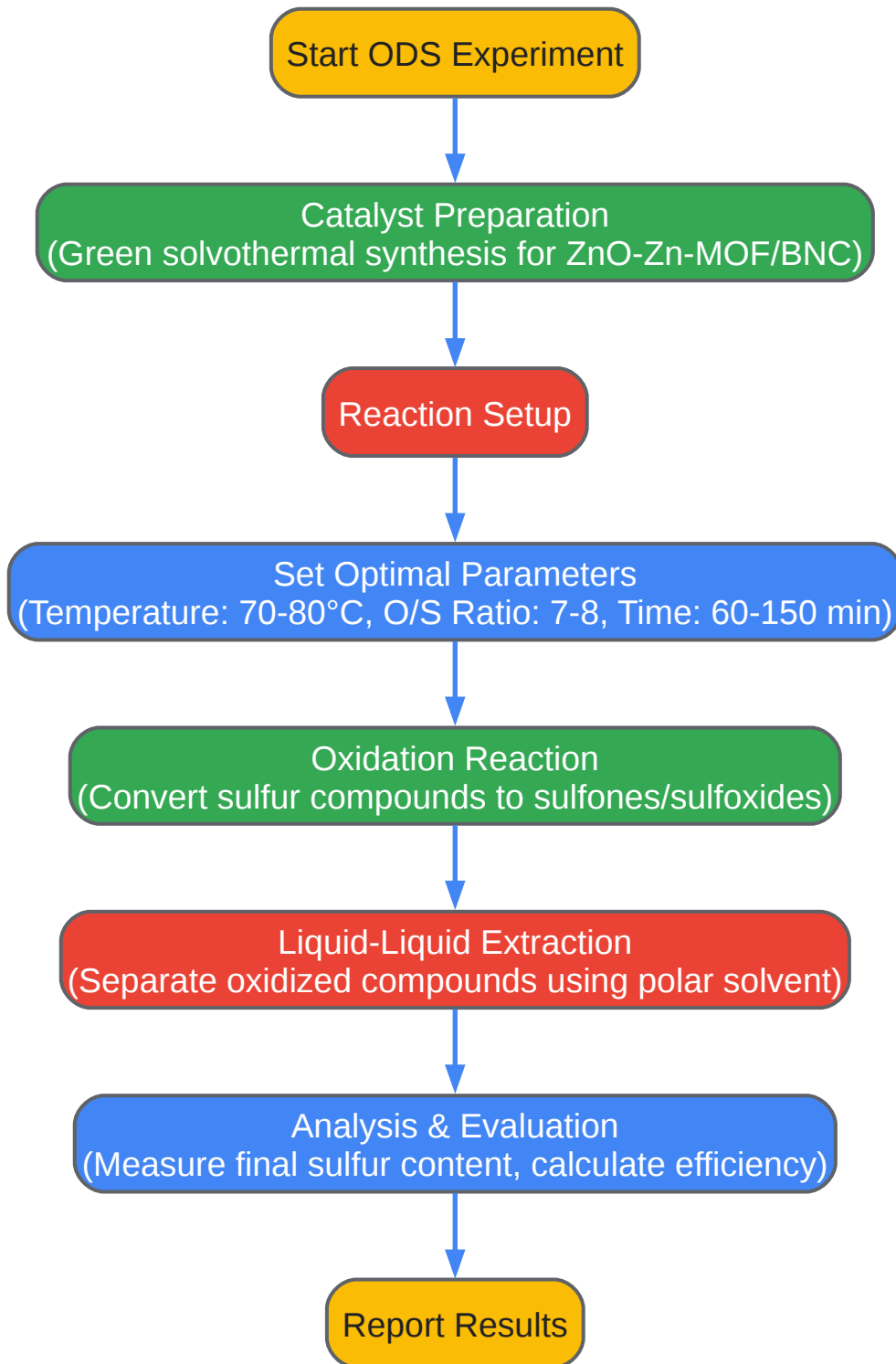
Protocol 2: ODS of Lubricant Base Oil with Formic Acid/H₂O₂ [3]

- **Experimental Design:** The impact of key parameters (temperature, oxidant-to-sulfur molar ratio, acid-to-sulfur molar ratio) on sulfur removal was investigated using **Response Surface Methodology (RSM)** with a Box-Behnken design (BBD) [3].
- **ODS Procedure:** Experiments were conducted on Sn-650 base oil (10,000 ppm sulfur). The oxidation reaction was performed using hydrogen peroxide and formic acid as the catalytic oxidation system. After oxidation, the mixture was subjected to **liquid-liquid extraction** with a polar solvent like dimethylformamide (DMF) to remove the oxidized sulfur compounds. The effect of multiple extraction stages was also studied [3].

- **Analysis:** Total sulfur content was measured using a Rigaku sulfur analyzer. The properties of the base oil before and after treatment (e.g., viscosity, flash point) were also analyzed and compared [3].

ODS Experimental Workflow

The following diagram illustrates the general workflow for a catalyst performance test in Oxidative Desulfurization, integrating the steps from the protocols above.



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Key Insights on Catalyst Performance

- **Advantages of ZnO-Zn-MOF/BNC:** The 3D porous structure of BNC serves as an excellent dispersing scaffold, which prevents aggregation of the active metal sites and provides a high surface area. This leads to improved mass transfer and accessibility to active sites, contributing to its high efficiency. The catalyst also demonstrated good reusability, maintaining its activity over five cycles [1].
- **Role of Bacterial Nanocellulose (BNC):** BNC is an eco-friendly, biodegradable polymer. Its richness in hydroxyl groups allows for easy chemical modification and conjugation with catalysts like MOFs. Using BNC as a support enhances the sustainability of the desulfurization process [1].
- **Industrial Application Context:** The ODS technology is particularly attractive as it can operate under mild conditions (moderate temperature and pressure) without the need for hydrogen, unlike conventional hydrodesulfurization (HDS). This makes it a cost-effective and safer alternative or complement to HDS, especially for treating heavy fuels and meeting stringent environmental regulations like those from the International Maritime Organisation (IMO) [2].

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